

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Amino-5-methylphenol

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Compound of Interest

Compound Name: 2-Amino-5-methylphenol

Cat. No.: B193566

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Essential safety protocols and logistical plans are critical for the secure and effective use of **2-Amino-5-methylphenol** in research and development. This guide provides detailed procedural instructions for the handling, storage, and disposal of this compound, ensuring the safety of laboratory personnel and compliance with regulatory standards.

Immediate Safety and Handling

2-Amino-5-methylphenol is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and eye irritation and may lead to respiratory irritation. [1][2] Adherence to the following personal protective equipment (PPE) and handling guidelines is mandatory to minimize exposure risks.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific laboratory procedures should be conducted to determine the appropriate level of PPE. The following table summarizes the recommended PPE for handling **2-Amino-5-methylphenol**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses or Goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[3][4]
Skin Protection	Gloves	Chemically resistant and impermeable.[4][5]
Lab Coat/Protective Clothing	To prevent skin exposure.[3][4]	
Respiratory Protection	Dust Mask	A NIOSH-approved N95 dust mask is recommended when handling the powder form to avoid inhalation.[6]

Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the integrity of **2-Amino-5-methylphenol** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[1]
- Avoid direct contact with skin and eyes.[3]
- Do not breathe in the dust.[3]
- Use non-sparking tools to prevent ignition sources.[1]
- Wash hands thoroughly after handling the chemical.[1]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][3]
- Keep the container tightly closed to prevent contamination and exposure to moisture.[1][3]

- Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[\[3\]](#)[\[4\]](#)

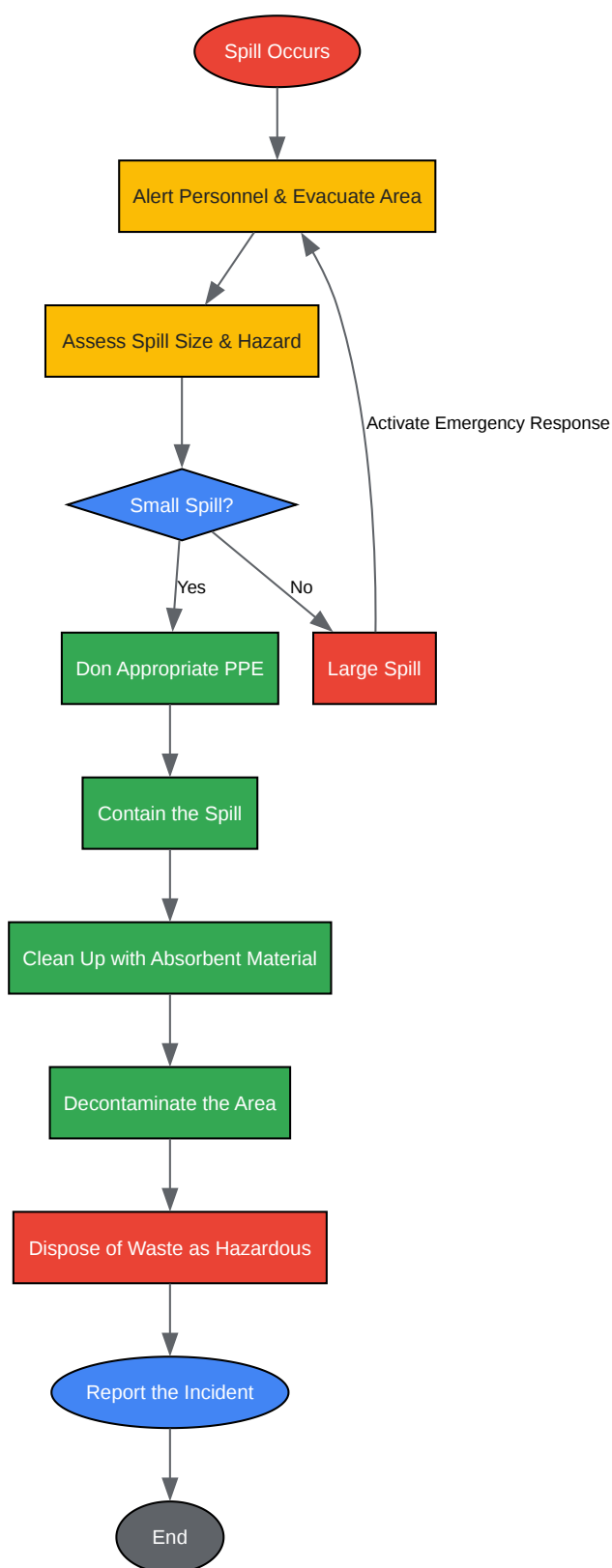
Emergency and First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is critical. The following table outlines the recommended first aid procedures.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [3] [4]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention. [3] [4]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention. [1] [3] [4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Seek medical attention. [4]

Operational Plan: Chemical Spill Workflow

A clear and practiced spill response plan is essential for mitigating the hazards of a chemical spill. The following diagram outlines the logical workflow for responding to a **2-Amino-5-methylphenol** spill.



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Caption: Logical workflow for responding to a chemical spill.

Disposal Plan

Proper disposal of **2-Amino-5-methylphenol** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance. Aromatic amines are generally considered hazardous waste.

Waste Chemical Disposal:

- Do not dispose of down the drain.^[3]
- All waste containing **2-Amino-5-methylphenol** should be collected in a designated, properly labeled, and sealed container.
- The waste must be disposed of through a licensed hazardous waste disposal company.^[1]
- Follow all local, state, and federal regulations for hazardous waste disposal.
- For small quantities, in-laboratory treatment by oxidation with acidified potassium permanganate may be an option, but this should only be performed by trained personnel with a thorough understanding of the reaction and safety precautions.

Empty Container Disposal:

- Empty containers should be triple-rinsed with a suitable solvent.
- The rinsate must be collected and disposed of as hazardous waste.
- After triple-rinsing, the container can be disposed of as non-hazardous waste, but the label should be defaced or removed.
- If the chemical is on an acutely hazardous waste list, the empty container must be disposed of as hazardous waste without rinsing.

Physical and Chemical Properties

The following table summarizes key quantitative data for **2-Amino-5-methylphenol**.

Property	Value
CAS Number	2835-98-5[5][6]
Molecular Formula	C ₇ H ₉ NO[7]
Molecular Weight	123.15 g/mol [6][8]
Melting Point	159-162 °C[6][8]
Appearance	Beige to brown crystalline powder[4]
Solubility	Soluble in water[5]

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